

A Comprehensive Technical Guide to the Thermodynamic Properties of Biphenyl

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Biphenyl**

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Abstract

Biphenyl ($C_{12}H_{10}$) is a fundamental aromatic hydrocarbon with wide-ranging applications, from its use as a heat transfer fluid to a precursor in the synthesis of pharmaceuticals and other fine chemicals.^{[1][2]} A thorough understanding of its thermodynamic properties is paramount for process design, safety, and optimization in these fields. This technical guide provides a comprehensive overview of the key thermodynamic parameters of **biphenyl**, including its enthalpy of formation, heat capacity, entropy, and phase transition behavior. We delve into the experimental methodologies for determining these properties, offering detailed protocols for calorimetry and Differential Scanning Calorimetry (DSC). This document is intended to serve as a critical resource for researchers, scientists, and drug development professionals, providing both foundational data and practical insights into the thermodynamic characterization of this important molecule.

Introduction: The Significance of Biphenyl's Thermodynamic Profile

Biphenyl, a crystalline solid at room temperature with a characteristic pleasant odor, consists of two connected phenyl rings.^{[1][2]} Its utility in various industrial and scientific applications is intrinsically linked to its thermal behavior. For instance, in its application as a heat transfer agent, properties such as heat capacity and thermal conductivity are of primary importance.^[3] In the realm of organic synthesis and drug development, knowledge of its melting point, boiling

point, and enthalpy of fusion is crucial for reaction engineering, purification processes, and formulation development.[\[2\]](#)

This guide aims to provide a consolidated and in-depth resource on the thermodynamic landscape of **biphenyl**. By presenting critically evaluated data and detailing the underlying experimental techniques, we seek to empower researchers to make informed decisions in their work.

Core Thermodynamic Properties of Biphenyl

The following sections present key thermodynamic data for **biphenyl**, compiled from authoritative sources. It is important to note that experimental values can vary slightly depending on the measurement conditions and techniques employed.

Fundamental Physical and Thermochemical Data

A summary of the fundamental physical and thermochemical properties of **biphenyl** is provided in the table below. These values form the basis for understanding its behavior under various conditions.

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{10}$	[4]
Molecular Weight	154.21 g/mol	[5]
Melting Point	68-70 °C (341.15-343.15 K)	[5]
Boiling Point	255 °C (528.15 K)	[1][5]
Standard Enthalpy of Formation (Gas, 298.15 K)	$180 \pm 3 \text{ kJ/mol}$	[4]
Standard Enthalpy of Formation (Solid, 298.15 K)	$\Delta fH^\circ_{\text{solid}}$	
Enthalpy of Fusion	$\Delta_{\text{fus}}H^\circ$	[6]
Enthalpy of Vaporization (298.15 K)	$\Delta_{\text{vap}}H^\circ$	[6][7]
Enthalpy of Sublimation	$\Delta_{\text{sub}}H$	[8]

Heat Capacity

The heat capacity of a substance quantifies the amount of heat required to raise its temperature by a certain amount. This property is crucial for heat transfer calculations and is dependent on the phase of the material (solid, liquid, or gas).

Phase	Temperature Range (°C)	Heat Capacity (Cp) Equation/Value	Source(s)
Solid	20 to 69	$Cp(c) = 0.2745 + 0.001235t \text{ (cal/g·K)}$	[4]
Liquid	69 to 200	$Cp(\text{liq}) = 0.3917 + 0.0005206t \text{ (cal/g·K)}$	[4]
Gas	Various	See NIST WebBook for extensive data	[4][9]

Vapor Pressure

Vapor pressure is a critical property for understanding the volatility of a substance and is essential for distillation and sublimation processes. The Antoine equation is a common semi-empirical correlation used to describe the relationship between vapor pressure and temperature.

The vapor pressure of **biphenyl** can be represented by the following equation:

P = vapor pressure (bar) T = temperature (K)

A	B	C	Temperature Range (K)	Source
4.35685	1987.623	-71.556	342.3 to 544.3	[8]

Phase Transitions

Biphenyl undergoes phase transitions, most notably melting from a solid to a liquid. Differential scanning calorimetry (DSC) is a powerful technique for studying these transitions, revealing information about the melting temperature and the enthalpy of fusion. Some studies have also investigated more subtle solid-solid phase transitions at lower temperatures.[\[8\]](#)[\[10\]](#)

Experimental Determination of Thermodynamic Properties

The accurate determination of thermodynamic properties relies on precise experimental techniques. This section provides an overview of two key methodologies: calorimetry for measuring enthalpies of reaction and phase change, and differential scanning calorimetry (DSC) for characterizing thermal transitions.

Calorimetry: Measuring Heat Flow

Calorimetry is the science of measuring heat changes associated with chemical reactions or physical transformations.[\[11\]](#)[\[12\]](#) Two common types of calorimetry relevant to the study of organic compounds like **biphenyl** are bomb calorimetry (constant volume) and solution calorimetry (constant pressure).

Bomb calorimetry is used to determine the heat of combustion of a substance.[11][13] This data can then be used to calculate the standard enthalpy of formation.

Experimental Protocol: Bomb Calorimetry

- Sample Preparation: A precisely weighed sample of **biphenyl** (typically 0.5 - 1.5 g) is placed in a sample holder within a high-pressure stainless steel vessel known as a "bomb."
- Pressurization: The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- Immersion: The bomb is immersed in a known volume of water in an insulated container (the calorimeter). The initial temperature of the water is recorded accurately.
- Ignition: The sample is ignited by passing an electric current through a fuse wire.
- Temperature Measurement: The temperature of the water is monitored and recorded at regular intervals until it reaches a maximum and then begins to cool.
- Calculation: The heat released by the combustion reaction is calculated from the temperature rise of the water and the heat capacity of the calorimeter system. Corrections are made for the heat of ignition and any side reactions.



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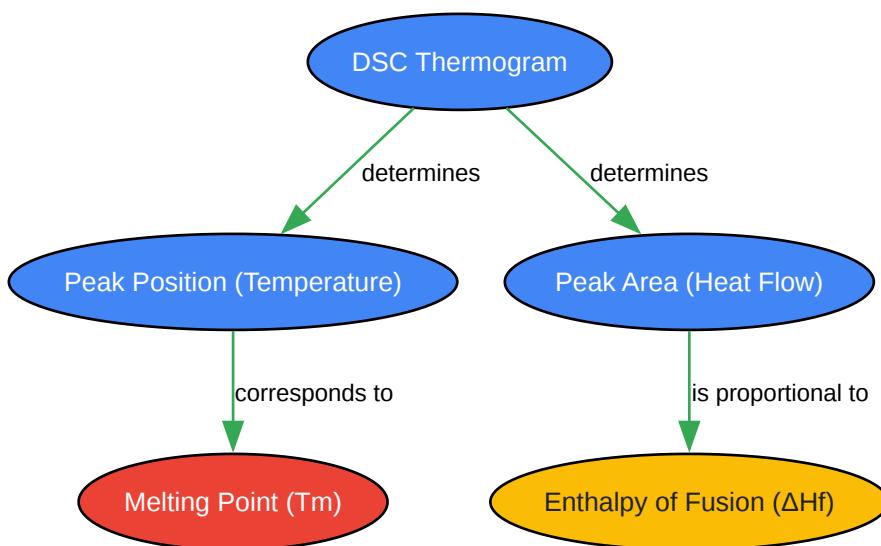
Caption: Workflow for determining the enthalpy of combustion using bomb calorimetry.

Differential Scanning Calorimetry (DSC): Probing Thermal Transitions

Differential Scanning Calorimetry (DSC) is a versatile thermoanalytical technique that measures the difference in heat flow between a sample and a reference as a function of temperature.[14] It is particularly useful for determining melting points, glass transitions, and enthalpies of phase transitions.[15][16]

In a heat-flux DSC, the sample and a reference (usually an empty pan) are placed in a furnace and subjected to a controlled temperature program.[14] The temperature difference between the sample and reference is measured and converted into a heat flow signal. When the sample undergoes a thermal event, such as melting, it absorbs or releases heat, resulting in a peak on the DSC thermogram.

- Sample Preparation: A small, accurately weighed amount of **biphenyl** (typically 2-5 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- Instrument Setup: The sample and reference pans are placed in the DSC cell. The instrument is programmed with the desired temperature range and heating rate (e.g., 10 °C/min).
- Data Acquisition: The sample is typically cooled to a low temperature and then heated through its melting point. The heat flow is recorded as a function of temperature.
- Data Analysis: The resulting DSC curve is analyzed to determine the onset temperature of melting, the peak melting temperature, and the area under the melting peak, which corresponds to the enthalpy of fusion.



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Caption: Relationship between DSC output and thermodynamic properties.

Safety Considerations

Biphenyl is a hazardous substance and should be handled with appropriate safety precautions. It can cause skin, eye, and respiratory irritation.[17][18][19][20] It is also very toxic to aquatic life with long-lasting effects.[19][20] Always consult the Safety Data Sheet (SDS) before handling **biphenyl** and use appropriate personal protective equipment (PPE), including gloves and safety glasses.[3][17][18][19] Work in a well-ventilated area or a fume hood.[18][19]

Conclusion

The thermodynamic properties of **biphenyl** are fundamental to its safe and effective use across a multitude of scientific and industrial applications. This guide has provided a curated collection of key thermodynamic data, including enthalpy of formation, heat capacity, and vapor pressure. Furthermore, we have detailed the experimental methodologies of calorimetry and Differential Scanning Calorimetry, offering both theoretical understanding and practical protocols for their implementation. By integrating authoritative data with procedural insights, this document serves as a valuable resource for professionals engaged in research, development, and process engineering involving **biphenyl**.

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